

# what is Sufentanil-d3 Citrate and its primary use in research

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## Compound of Interest

Compound Name: Sufentanil-d3 Citrate

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## Sufentanil-d3 Citrate: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Sufentanil-d3 Citrate**, a critical tool in modern analytical research. The document details its chemical properties, primary applications, and the methodologies for its use, with a focus on its role as an internal standard in quantitative analysis.

## Core Concepts: Understanding Sufentanil-d3 Citrate

**Sufentanil-d3 Citrate** is the citrate salt form of a deuterated analog of sufentanil.[1] Sufentanil is a potent synthetic opioid analgesic, approximately 5 to 10 times more potent than its parent compound, fentanyl.[2] The "d3" designation indicates that three hydrogen atoms in the sufentanil molecule have been replaced with deuterium atoms. This isotopic labeling makes **Sufentanil-d3 Citrate** an ideal internal standard for bioanalytical methods, particularly for liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3]

The primary use of **Sufentanil-d3 Citrate** in research is to improve the accuracy and precision of quantitative analyses of sufentanil in biological matrices such as plasma, serum, and urine. [3][4] As an internal standard, it is added to samples at a known concentration before sample preparation and analysis. Because it is chemically almost identical to sufentanil, it behaves

similarly during extraction, chromatography, and ionization. However, due to the mass difference imparted by the deuterium atoms, it can be distinguished from the non-labeled analyte by the mass spectrometer. This allows for the correction of variations in sample recovery and instrument response, leading to more reliable and reproducible results.

#### Chemical and Physical Properties

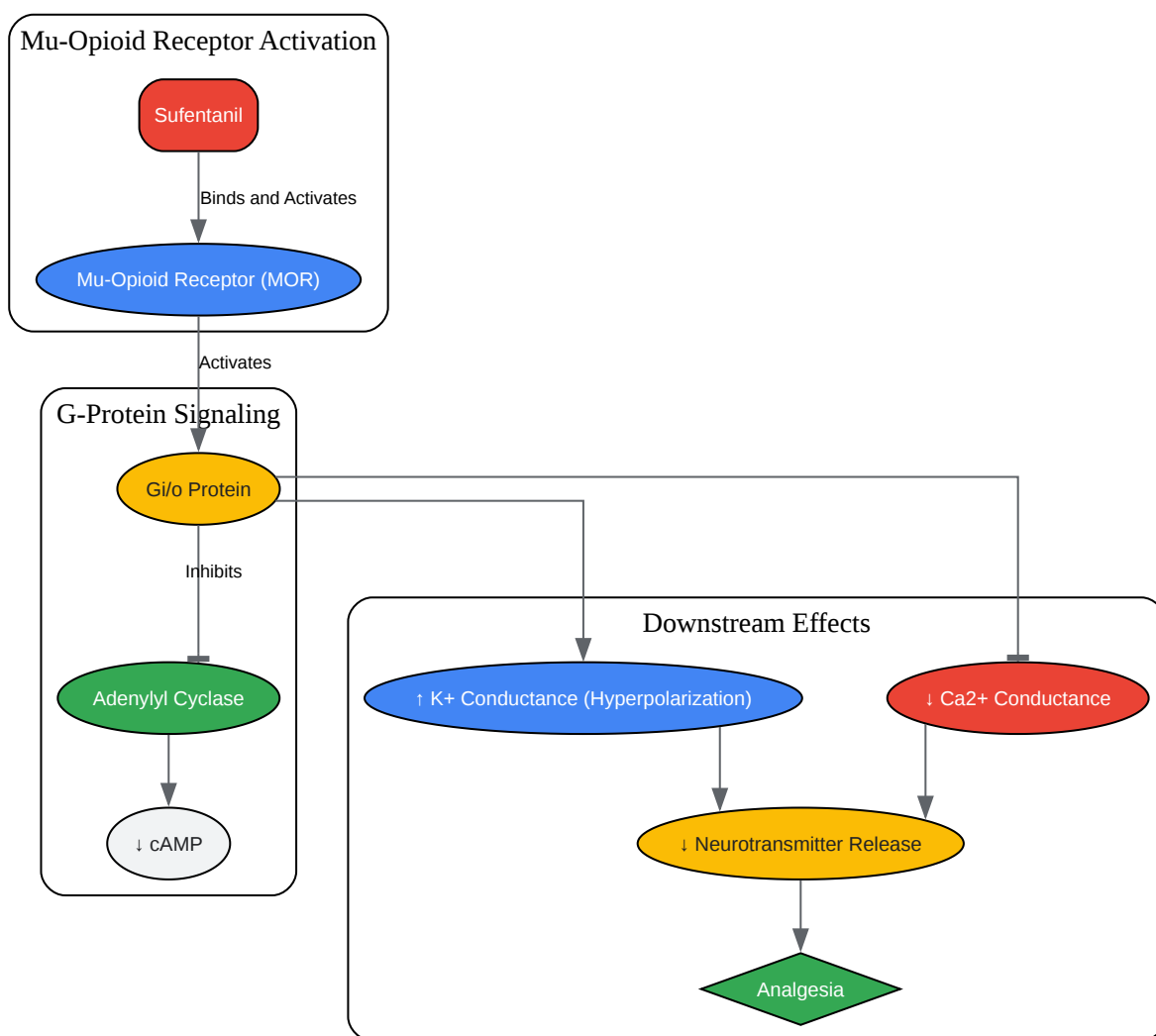
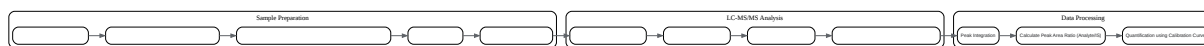
Property	Value
Chemical Name	N-[4-(methoxymethyl)-1-[2-(2-thienyl)ethyl]-4-piperidiny]-N-phenyl-propanamide-d3 Citrate
Molecular Formula	C28H35D3N2O9S
Molecular Weight	581.69 g/mol
CAS Number	1185143-91-2
Appearance	White to off-white solid
Solubility	Soluble in methanol, ethanol, and water

## Primary Research Application: A Stable Isotope-Labeled Internal Standard

The most significant application of **Sufentanil-d3 Citrate** is as a stable isotope-labeled internal standard (SIL-IS) in quantitative bioanalysis. The use of a SIL-IS is considered the gold standard in quantitative mass spectrometry as it provides the highest degree of accuracy and precision.

#### Experimental Workflow for Quantitative Analysis of Sufentanil

The following diagram illustrates a typical workflow for the quantification of sufentanil in a biological matrix using **Sufentanil-d3 Citrate** as an internal standard.



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